

Technical Guide: W-18-d4 Certified Reference Material for Advanced Research Applications

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Compound of Interest

Compound Name: W-18-d4 (CRM)

Cat. No.: B1164550

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For Researchers, Scientists, and Drug Development Professionals

Introduction

W-18 is a potent synthetic opioid that has gained significant attention in the fields of forensic science, toxicology, and pharmacology. Accurate and reliable quantification of W-18 is crucial for research and clinical applications. The use of a stable isotope-labeled internal standard, such as W-18-d4, is the gold standard for quantitative analysis by mass spectrometry, mitigating matrix effects and improving the accuracy and precision of results. This technical guide provides an in-depth overview of W-18-d4 Certified Reference Material (CRM), its supplier, technical specifications, and a detailed experimental protocol for its use in a validated analytical method.

Supplier and Availability

W-18-d4 as a Certified Reference Material (CRM) is available from Cayman Chemical.

- Product Name: **W-18-d4 (CRM)**
- Item Number: 20366
- Availability: In stock (as of the writing of this guide)

This CRM is intended for research and forensic applications. It is supplied as a solution in a sealed ampule, ensuring its integrity and concentration.

Technical Data

The technical specifications for **W-18-d4 (CRM)** are summarized in the table below. The data is compiled from the supplier's Safety Data Sheet (SDS) and a representative Certificate of Analysis (CoA) for a similar CRM from the same supplier. Note that the exact certified concentration and uncertainty may vary between batches, and users should always refer to the batch-specific CoA provided with the product.

Parameter	Value	Source
Chemical Name	N-(1-(2-phenylethyl-d4)piperidin-4-ylidene)-4-chlorobenzenesulfonamide	Supplier Information
Molecular Formula	C ₁₉ H ₁₆ D ₄ ClN ₃ O ₄ S	--INVALID-LINK--
Molecular Weight	425.9 g/mol	--INVALID-LINK--
Formulation	A 100 µg/ml solution in acetonitrile	--INVALID-LINK--
Purity	≥98%	Supplier Information
Isotopic Enrichment	≥99% deuterated forms (d ₁ -d ₄)	Supplier Information
Storage	-20°C	Supplier Information
Shipping	Dry Ice	Supplier Information

Experimental Protocol: Quantification of W-18 in Oral Fluid by LC-MS/MS

The following protocol is adapted from a validated method for the quantitative analysis of novel synthetic opioids in oral fluid, utilizing W-18-d4 as an internal standard.

Materials and Reagents

- **W-18-d4 (CRM)** (Cayman Chemical, Item No. 20366)
- W-18 analytical standard

- Blank oral fluid
- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Formic acid (LC-MS grade)
- Water (LC-MS grade)
- Solid-phase extraction (SPE) cartridges
- LC-MS/MS system (e.g., Triple Quadrupole)

Sample Preparation

- Spiking: Spike 1 mL of blank oral fluid with the appropriate concentration of W-18 standard and a fixed concentration of W-18-d4 internal standard (e.g., 10 ng/mL).
- Extraction:
 - Condition the SPE cartridge with methanol followed by water.
 - Load the spiked oral fluid sample onto the SPE cartridge.
 - Wash the cartridge with water to remove interferences.
 - Elute the analytes with methanol.
- Evaporation and Reconstitution:
 - Evaporate the eluate to dryness under a gentle stream of nitrogen.
 - Reconstitute the residue in a suitable volume of mobile phase (e.g., 100 µL of 50:50 acetonitrile:water with 0.1% formic acid).

LC-MS/MS Analysis

- Liquid Chromatography (LC):

- Column: C18 analytical column (e.g., 2.1 x 50 mm, 1.8 μ m)
- Mobile Phase A: 0.1% formic acid in water
- Mobile Phase B: 0.1% formic acid in acetonitrile
- Gradient: A suitable gradient to achieve separation of W-18 from other matrix components.
- Flow Rate: 0.3 mL/min
- Injection Volume: 5 μ L
- Mass Spectrometry (MS/MS):
 - Ionization Mode: Positive Electrospray Ionization (ESI+)
 - Detection Mode: Multiple Reaction Monitoring (MRM)
 - MRM Transitions:
 - W-18: Precursor ion (Q1) $\rightarrow$ Product ion (Q3)
 - W-18-d4: Precursor ion (Q1) $\rightarrow$ Product ion (Q3) (Note: The specific m/z values for the precursor and product ions should be optimized on the instrument being used.)

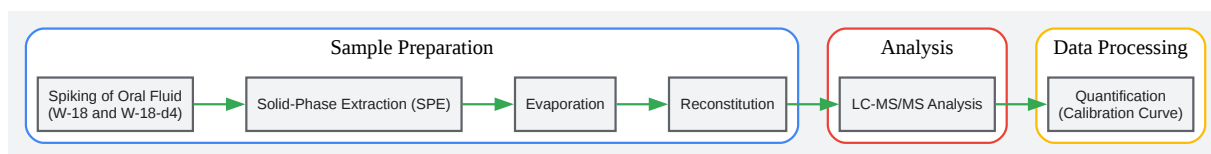
Quantification

- Construct a calibration curve by plotting the peak area ratio of W-18 to W-18-d4 against the concentration of W-18.
- Determine the concentration of W-18 in unknown samples by interpolating their peak area ratios from the calibration curve.

Visualizations

Experimental Workflow

The following diagram illustrates the key steps in the analytical workflow for the quantification of W-18 using W-18-d4 as an internal standard.

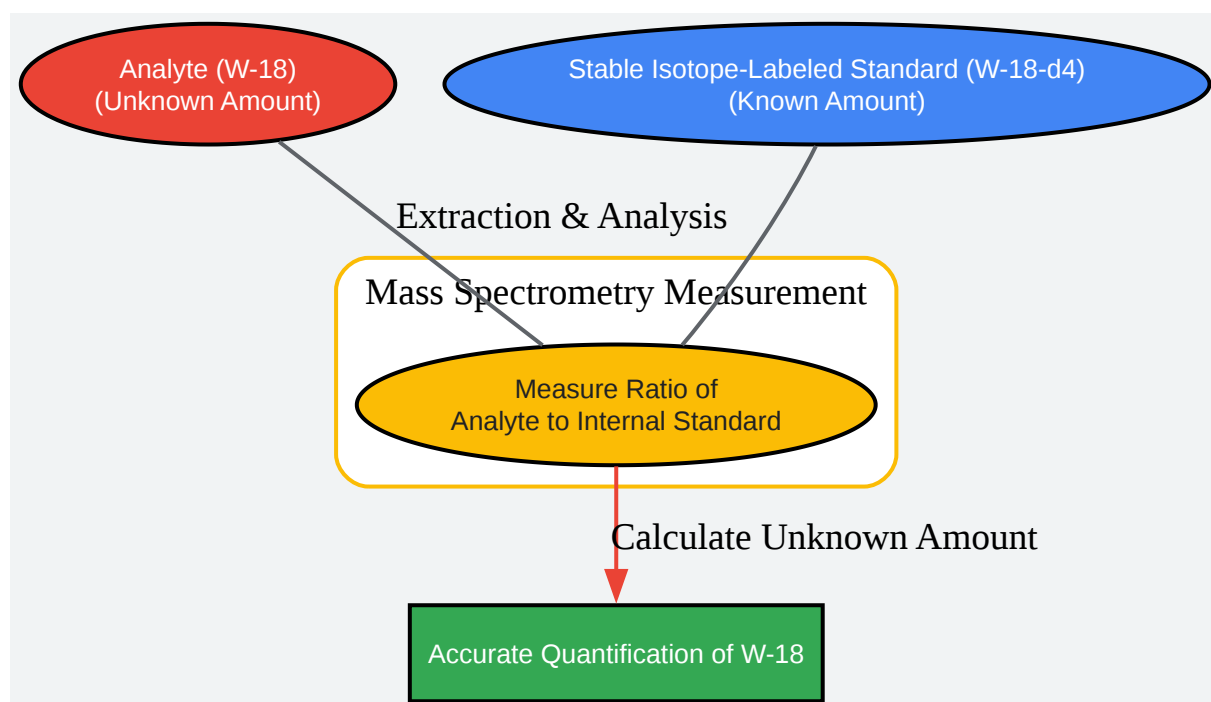


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Figure 1: Experimental workflow for W-18 quantification.

Stable Isotope Dilution Analysis (SIDA) Principle

The diagram below outlines the fundamental principle of Stable Isotope Dilution Analysis (SIDA), which is the basis for using W-18-d4 as an internal standard.



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Figure 2: Principle of Stable Isotope Dilution Analysis.

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